

Personal protective equipment for handling 2-Chloro-5-(trifluoromethoxy)aniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	2-Chloro-5-(trifluoromethoxy)aniline
Cat. No.:	B1314244

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Essential Safety and Handling Guide for 2-Chloro-5-(trifluoromethyl)aniline

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with 2-Chloro-5-(trifluoromethyl)aniline (CAS No. 121-50-6). The following procedures are designed to ensure the safe handling and disposal of this chemical in a laboratory setting.

Chemical Identifier:

- Name: 2-Chloro-5-(trifluoromethyl)aniline
- CAS Number: 121-50-6
- Molecular Formula: C₇H₅ClF₃N^[1]^[2]

Hazard Identification and Safety Summary

2-Chloro-5-(trifluoromethyl)aniline is a hazardous chemical that requires careful handling. It is harmful if swallowed, inhaled, or absorbed through the skin, and can cause irritation to the skin, eyes, and respiratory tract.^[3]^[4]

Hazard Classification	Description	Precautionary Statements
Acute Toxicity, Oral (Category 4)	Harmful if swallowed.[3][4]	P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth.[5][6]
Acute Toxicity, Dermal (Category 4)	Harmful in contact with skin.[3][4]	P302+P352: IF ON SKIN: Wash with plenty of soap and water.[4][5]
Acute Toxicity, Inhalation (Category 4)	Harmful if inhaled.[3][4]	P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[5][6]
Skin Irritation	Causes skin irritation.[3][5]	P332+P313: If skin irritation occurs: Get medical advice/attention.[7]
Eye Irritation	Causes serious eye irritation.[5]	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5][6]
Respiratory Irritation	May cause respiratory irritation.[4][5]	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[5]
Aquatic Toxicity	Toxic to aquatic life with long lasting effects.[5]	P273: Avoid release to the environment.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure. The following table outlines the recommended PPE for handling 2-Chloro-5-(trifluoromethyl)aniline.

PPE Category	Item	Material/Type Recommendation	Purpose
Hand Protection	Chemical-resistant gloves	<p>Incidental Contact (Splash Protection): Nitrile rubber (min. 5 mil). Change gloves immediately upon contamination.[1][8]</p> <p>Extended Contact: Viton or Silver Shield/Norfoil gloves provide the highest level of chemical resistance for chlorinated and aromatic solvents.[1]</p> <p>[9][10] Neoprene is another option but offers less protection against halogenated hydrocarbons.[1][9] [11]</p>	To prevent skin contact and absorption. [4]
Eye and Face Protection	Safety Goggles and Face Shield	Chemical splash goggles that form a tight seal with the face. A face shield should be worn over the goggles for maximum protection. [4]	To protect eyes and face from splashes and vapors. [4]
Body Protection	Laboratory Coat or Chemical Protective Suit	A standard lab coat may be sufficient for small quantities. For larger quantities or tasks with a higher risk of splashing, a	To protect skin from contamination.

		chemically resistant apron or a full protective suit is recommended. [4]
Respiratory Protection	NIOSH-approved Respirator	Use in a well- ventilated area, preferably a chemical fume hood. If ventilation is inadequate or for spill cleanup, use a NIOSH-approved respirator with organic vapor cartridges.

Experimental Protocols: Safe Handling and Operational Plan

Adherence to a strict operational protocol is essential for the safe handling of 2-Chloro-5-(trifluoromethyl)aniline.

Preparation and Engineering Controls

- Ventilation: Always handle 2-Chloro-5-(trifluoromethyl)aniline in a properly functioning chemical fume hood.[\[12\]](#)
- Emergency Equipment: Ensure that a safety shower and an eyewash station are readily accessible and have been recently tested.[\[5\]](#)
- Spill Kit: Have a chemical spill kit readily available that contains inert absorbent materials (e.g., sand, vermiculite), and appropriate waste containers.

Handling Procedure

- Don PPE: Before handling the chemical, put on all required personal protective equipment as detailed in the PPE table.

- Inspect Container: Check the container for any damage or leaks before opening.
- Dispensing: Carefully dispense the required amount of the chemical, avoiding splashes and the generation of aerosols.
- Keep Container Closed: Keep the container tightly sealed when not in use.[\[12\]](#)
- Avoid Incompatibilities: Keep away from incompatible materials such as strong oxidizing agents, acids, and bases.[\[3\]](#)
- Post-Handling: After handling, wash hands thoroughly with soap and water.[\[4\]](#) Remove and properly dispose of contaminated gloves.

Emergency and Spill Procedures

- In Case of Skin Contact: Immediately flush the affected area with plenty of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.[\[5\]\[13\]](#)
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[5\]\[13\]](#)
- In Case of Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[13\]](#)
- In Case of Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[5\]](#)
- Small Spills: For small spills, absorb the material with an inert absorbent (e.g., sand, vermiculite). Place the contaminated material into a sealed, labeled container for hazardous waste disposal.[\[3\]\[5\]](#)
- Large Spills: Evacuate the area immediately. Contact your institution's emergency response team.

Disposal Plan

Proper disposal is crucial to prevent environmental contamination and ensure regulatory compliance.

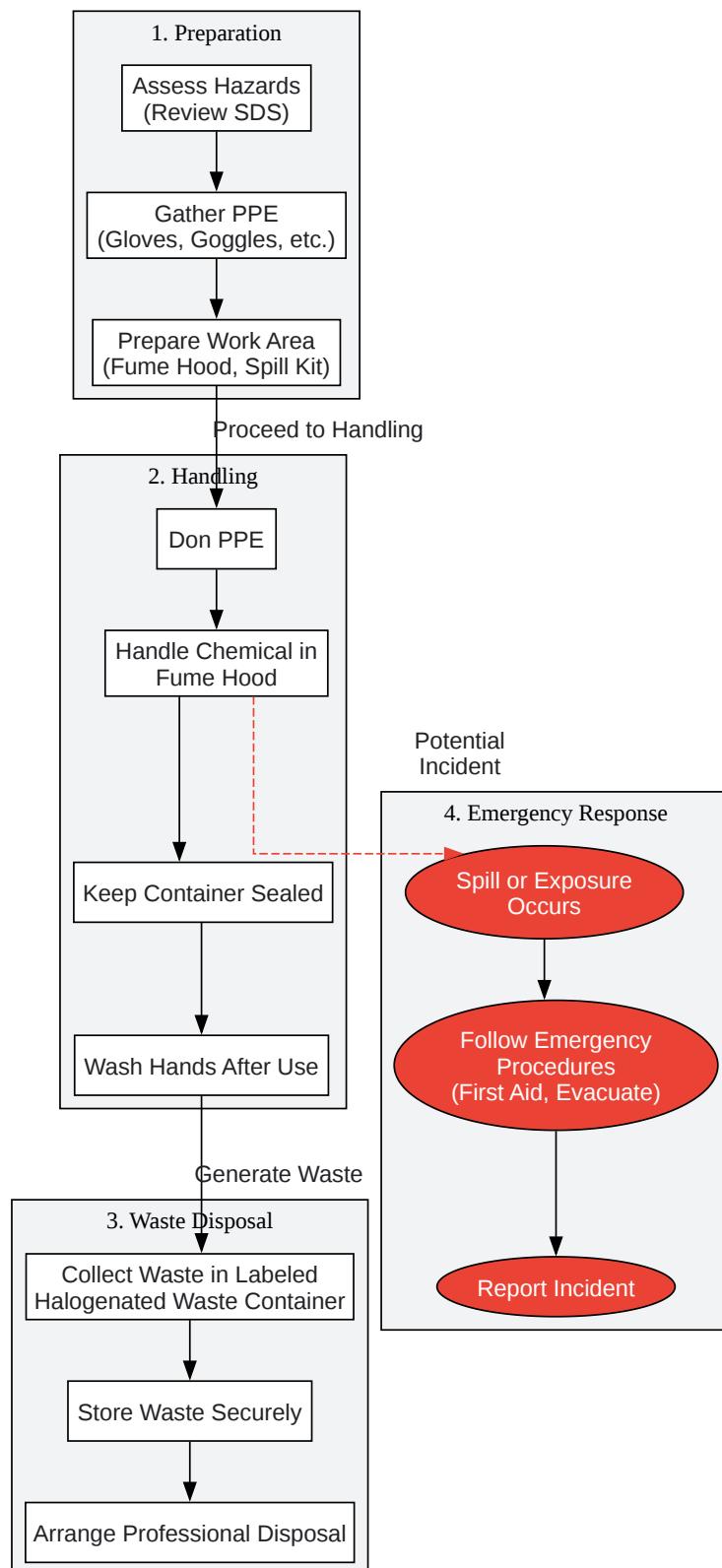
Waste Segregation and Collection

- Waste Stream: 2-Chloro-5-(trifluoromethyl)aniline is a halogenated organic compound. It must be collected as hazardous chemical waste.[3][12]
- Segregation: Keep halogenated waste separate from non-halogenated waste streams to prevent dangerous reactions and to facilitate proper disposal.[2][14]
- Container: Use a designated, compatible, and clearly labeled waste container with a secure lid. The label should read "Halogenated Organic Waste" and list the chemical constituents.[3][15]

Disposal Procedure

- Collection: Collect all waste containing 2-Chloro-5-(trifluoromethyl)aniline, including contaminated labware, PPE, and absorbent materials, in the designated hazardous waste container.
- Storage: Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.
- Professional Disposal: Arrange for the disposal of the hazardous waste through a licensed professional waste disposal service.[3][4] Do not pour this chemical down the drain.[3]
- Empty Containers: Triple-rinse empty containers with a suitable solvent. The rinsate should be collected as halogenated waste. Once decontaminated, the container can be disposed of according to institutional guidelines.[15]

Workflow for Safe Handling and Disposal

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Caption: Workflow for handling 2-Chloro-5-(trifluoromethyl)aniline.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Chloro-5-(trifluoromethoxy)aniline]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1314244#personal-protective-equipment-for-handling-2-chloro-5-trifluoromethoxy-aniline>

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